

# A Comprehensive Technical Guide to the Safe Handling of (S)-Dodecyloxirane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **(S)-Dodecyloxirane**, a crucial intermediate in various chemical syntheses. The following sections detail the compound's properties, associated hazards, and the necessary protocols to ensure safe laboratory practices.

## **Chemical and Physical Properties**

**(S)-Dodecyloxirane**, also known as (S)-1,2-Epoxytetradecane, is a chiral epoxide. Its physical and chemical properties are summarized below. This data is essential for understanding its behavior under various laboratory conditions.



Property	Value Reference		
Molecular Formula	C14H28O	[1][2][3]	
Molecular Weight	212.37 g/mol [2][3][4]		
Appearance	Colorless liquid [5][6]		
Density	0.845 g/mL at 25 °C	[2]	
Boiling Point	95-96 °C at 0.4 mmHg	[2]	
Flash Point	>110 °C [2][5]		
Water Solubility	130 μg/L at 20 °C	[2]	
Vapor Pressure	0.176 Pa at 25 °C	[2]	

## **Hazard Identification and Classification**

**(S)-Dodecyloxirane** is classified as a hazardous substance. Understanding its specific hazards is critical for risk assessment and the implementation of appropriate safety measures.

GHS Hazard Statements:[4][7][8]

- H315: Causes skin irritation.[4][7][8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[7][8]
- H410: Very toxic to aquatic life with long-lasting effects.[4]

Signal Word: Warning[4]

Hazard Pictograms:

- Irritant (Exclamation Mark)
- Environmentally Hazardous



## **Toxicological Data**

Toxicological information for **(S)-Dodecyloxirane** is limited. The available data for similar compounds suggests potential for irritation. The high reactivity of the epoxide group is the primary source of its toxicological profile.

Metric	Value	Species	Notes
LD50 (Oral)	4150 mg/kg	Rat	Data for a related compound.[7]
Skin Irritation	Severe skin irritation	Human	[7]

It is important to note that due to the high reactivity of the oxirane functional group, this class of compounds is generally treated with caution.

### Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure and ensuring a safe laboratory environment.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[4]
- Use spark-proof tools and explosion-proof equipment.
- Wash hands thoroughly after handling.[4][7]
- Take measures to prevent the buildup of electrostatic charge.[9]

#### Storage:

Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][9]

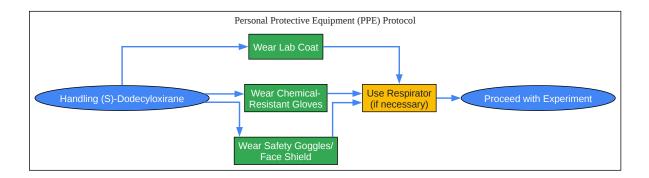


- Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.
- Store locked up.[10]

## **Personal Protective Equipment (PPE)**

The use of appropriate PPE is mandatory when handling **(S)-Dodecyloxirane** to prevent personal exposure.

- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles are required.[7][9]
- Skin Protection:
  - Wear protective gloves. The specific glove material should be selected based on breakthrough time and degradation data.[4][9]
  - Wear a lab coat or other protective clothing to prevent skin contact.[7]
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, use a NIOSH-approved respirator.[7]





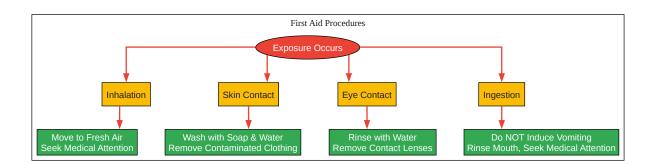
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Caption: Personal Protective Equipment (PPE) workflow.

### **First Aid Measures**

In the event of exposure, immediate and appropriate first aid is crucial.

- After Inhalation: Move the exposed individual to fresh air. If breathing is difficult, give oxygen. Seek medical attention if discomfort persists.[7]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15-20 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[4][7]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9]
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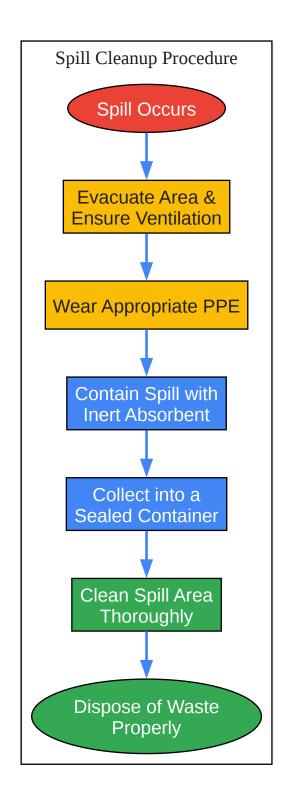
Caption: First aid response to exposure.

### **Accidental Release Measures**

In case of a spill, follow these procedures to mitigate the hazard and clean up the material safely.

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing vapors. Wear appropriate personal protective equipment.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up:
  - Contain the spill using an inert absorbent material (e.g., sand, diatomite, acid binders, universal binders, sawdust).[10]
  - Collect the absorbed material into a suitable, closed container for disposal.[4]
  - Clean the affected area thoroughly.[4]





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Caption: Workflow for handling spills.

## **Fire-Fighting Measures**



#### (S)-Dodecyloxirane is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.[4]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[9]

### **Disposal Considerations**

Dispose of **(S)-Dodecyloxirane** and its containers in accordance with local, regional, and national regulations. Do not allow it to enter the environment.[4] Contaminated packaging should be treated as the product itself.

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the most current and detailed information before handling **(S)-Dodecyloxirane**.

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